

Fmoc-D-Asn(Trt)-OH molecular weight and structure

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Compound of Interest

Compound Name: Fmoc-D-Asn-OH

Cat. No.: B557081

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In-Depth Technical Guide: Fmoc-D-Asn(Trt)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of Fmoc-D-Asn(Trt)-OH, a critical reagent in solid-phase peptide synthesis.

Core Compound Data

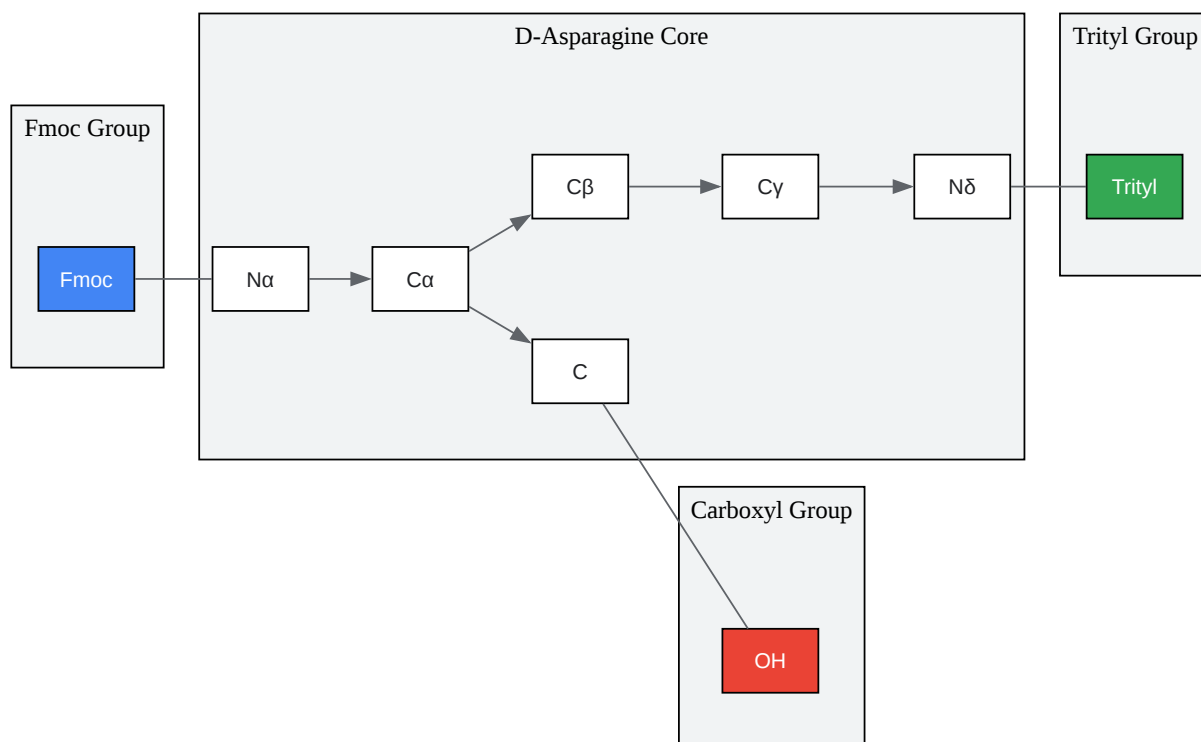
Fmoc-D-Asn(Trt)-OH, with the CAS number 180570-71-2, is a dextrorotary form of asparagine with its side chain protected by a trityl (Trt) group.^[1] The fluorenylmethyloxycarbonyl (Fmoc) protecting group on the alpha-amine is favored for its facile cleavage under mild basic conditions, a key advantage in peptide synthesis.^[1]

The quantitative data for this compound is summarized in the table below for clear reference.

Property	Value
Molecular Weight	596.67 g/mol [2]
Molecular Formula	C ₃₈ H ₃₂ N ₂ O ₅ [2]
Melting Point	211-216 °C[1]
Form	White powder or crystals[1]
Purity	≥97%[2]
Storage	2-8°C

Chemical Structure

The structure of Fmoc-D-Asn(Trt)-OH is characterized by the D-asparagine core, the N-α-Fmoc protecting group, and the N-β-trityl protecting group on the side-chain amide.



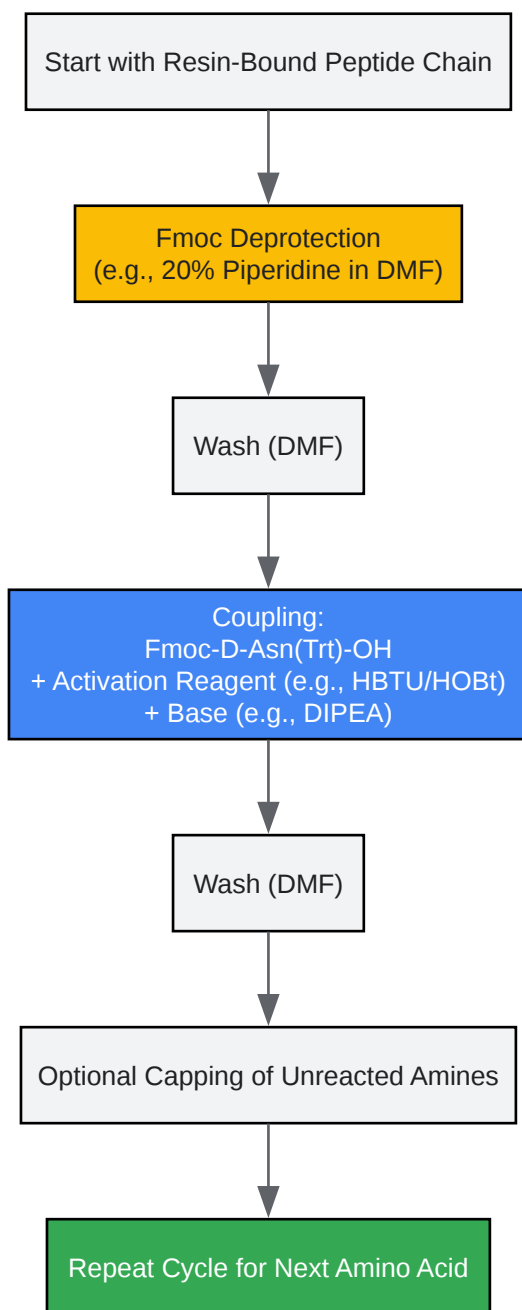
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Caption: Chemical structure of Fmoc-D-Asn(Trt)-OH.

Experimental Protocols

While specific experimental protocols can vary based on the peptide sequence and synthesis scale, a general methodology for the use of Fmoc-D-Asn(Trt)-OH in solid-phase peptide synthesis (SPPS) is outlined below.

Workflow for Fmoc-D-Asn(Trt)-OH Coupling in SPPS



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Caption: General workflow for a coupling cycle in SPPS.

Disclaimer: This guide is intended for informational purposes for qualified professionals. All laboratory work should be conducted with appropriate safety precautions.

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References

- 1. Fmoc-D-Asn(Trt)-OH CAS#: 180570-71-2 [m.chemicalbook.com]
- 2. chemscene.com [chemscene.com]
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